

Technical Specification & Application Guide: Boc-L-Alanine-13C3

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Compound of Interest

Compound Name: *L-ALANINE-N-T-BOC (13C3)*

Cat. No.: *B1580342*

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Abstract

This technical guide provides a comprehensive specification for N-(tert-Butoxycarbonyl)-L-alanine-13C3 (Boc-L-Ala-OH-13C3), a stable isotope-labeled amino acid derivative critical for nuclear magnetic resonance (NMR) spectroscopy and quantitative proteomics. This document details chemical identifiers, physical properties, synthesis pathways, and experimental protocols for its integration into Solid Phase Peptide Synthesis (SPPS).[1]

Chemical Identity & Specifications

The precise identification of isotopically labeled reagents is paramount in regulated drug development and structural biology.[1] Below are the validated identifiers for the uniformly carbon-13 labeled species.

Core Identifiers

Parameter	Specification
Chemical Name	N-(tert-Butoxycarbonyl)-L-alanine-13C3
Synonyms	Boc-Ala-OH-13C3; N-t-Boc-L-alanine (universal-13C)
CAS Number	335081-02-2
Unlabeled Parent CAS	15761-38-3
MDL Number	MFCD00190262
PubChem Substance ID	24881133

Physical & Isotopic Properties[1]

Property	Value
Linear Formula	
Molecular Weight	192.19 g/mol (vs. 189.21 g/mol unlabeled)
Isotopic Enrichment	≥ 99 atom % 13C
Mass Shift	+3 Da (relative to unlabeled Boc-L-Alanine)
Appearance	White to off-white crystalline powder
Melting Point	79–83 °C
Solubility	Soluble in organic solvents (DCM, DMF, Methanol); slightly soluble in water
Chiral Purity	L-enantiomer (≥ 99% ee)

Structural Visualization

The following diagram illustrates the chemical connectivity, highlighting the positions of the spin-active Carbon-13 nuclei (marked in red).[1]

Synthesis & Production Logic

Understanding the provenance of the isotopic label is essential for interpreting mass spectrometry fragmentation patterns.[1]

Precursor Origin

The synthesis typically begins with L-Alanine-13C3 (CAS 100108-77-8), which is biologically produced via fermentation using a 13C-glucose carbon source. This ensures uniform labeling across the amino acid backbone (

).[1]

Protection Chemistry

The Boc (tert-butyloxycarbonyl) group is introduced to the amine functionality to render the molecule compatible with Boc-chemistry SPPS or orthogonal protection strategies.[1]

Reaction Scheme:

[1]

- Critical Control Point: The reaction pH must be carefully maintained (pH 9-10) to prevent racemization of the sensitive L-chiral center, ensuring the final product retains high optical purity.

Applications in R&D

Quantitative Proteomics (AQUA)

Boc-L-Alanine-13C3 is a "heavy" building block used to synthesize Absolute QUAntification (AQUA) peptides.[1]

- Mechanism: A peptide containing this residue will exhibit a mass shift of +3 Da.[1]
- Workflow: The heavy peptide is spiked into a biological sample as an internal standard.[1] Mass spectrometry (LC-MS/MS) compares the signal intensity of the endogenous (light) peptide vs. the synthetic (heavy) standard to determine absolute concentration.[1]

Biomolecular NMR

In protein structure determination, ^{13}C enrichment allows for the detection of carbon signals that are otherwise silent (^{12}C is NMR inactive).[1]

- Utility: Used in solid-state NMR or for specific labeling of alanine methyl groups to probe protein dynamics in high-molecular-weight complexes.

Experimental Protocol: SPPS Incorporation

Objective: Incorporate Boc-L-Alanine- $^{13}\text{C}_3$ into a peptide sequence using standard Boc chemistry.

Reagents Preparation

- Activator: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or HATU.[1]
- Base: DIEA (N,N-Diisopropylethylamine).[1]
- Solvent: DMF (Dimethylformamide), anhydrous.[1]

Coupling Cycle

- Dissolution: Dissolve Boc-L-Ala-OH- $^{13}\text{C}_3$ (3 eq. relative to resin loading) in DMF.[1]
- Activation: Add HBTU (2.9 eq.) and DIEA (6 eq.). Incubate for 1-2 minutes to form the active ester.
 - Note: Minimize activation time to <5 minutes to prevent racemization.
- Coupling: Transfer the activated solution to the resin-bound peptide (free amine).[1] Agitate for 45–60 minutes at room temperature.
- Validation: Perform a Kaiser test (ninhydrin).[1] A negative result (yellow beads) confirms complete coupling.[1]

Workflow Diagram

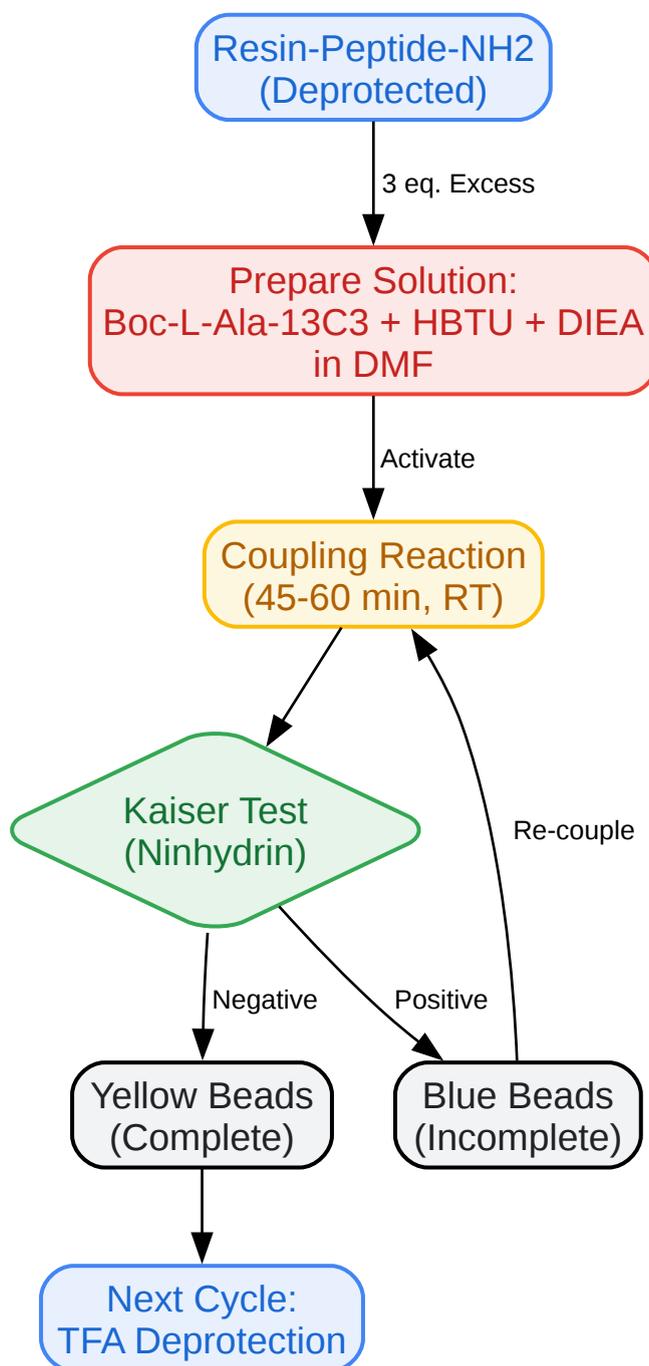


Figure 2: SPPS Incorporation Workflow for Boc-L-Alanine-13C3

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Handling & Stability

- Storage: Store at +2°C to +8°C (refrigerated).

- **Moisture Sensitivity:** Hygroscopic. Store in a desiccator. Allow the vial to equilibrate to room temperature before opening to prevent condensation, which can hydrolyze the Boc group or degrade the active ester during synthesis.[1]
- **Stability:** Stable for >2 years if stored correctly.[1] Avoid strong acids (TFA, HCl) unless intended for deprotection.[1]

References

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Sources

- 1. Buy N-(tert-Butoxycarbonyl)-L-alanine- 13 C 3 ,2,3,3,3-d 4 97 atom D, 99 atom 13 C, 97 (CP) Isotope - Quality Reliable Supply [sigmaaldrich.com]
- 2. Boc-Ala-OH-13C3 13C 99atom 335081-02-2 [sigmaaldrich.com]
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